

# Ophiopojaponin C: Unraveling Its Role in the Ethnopharmacology of Ophiopogon japonicus

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## Compound of Interest

Compound Name: *Ophiopojaponin C*

Cat. No.: *B8262807*

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A Technical Guide for Researchers and Drug Development Professionals

## Abstract

Ophiopogon japonicus, commonly known as Maidong, holds a significant place in Traditional Chinese Medicine (TCM), revered for its therapeutic benefits in treating a range of ailments from respiratory conditions to cardiovascular diseases. The medicinal properties of this plant are largely attributed to its rich composition of bioactive compounds, particularly steroidal saponins. Among these is **Ophiopojaponin C**, a constituent whose specific role in the plant's overall ethnopharmacological profile is an emerging area of scientific inquiry. This technical guide provides a comprehensive overview of the current understanding of **Ophiopojaponin C**, focusing on its context within the traditional uses of Ophiopogon japonicus. While direct pharmacological data on **Ophiopojaponin C** remains limited, this document synthesizes the available quantitative data, details relevant experimental protocols for its analysis, and discusses the broader activities of steroidal saponin extracts from Ophiopogon japonicus to infer its potential therapeutic contributions. This guide is intended to serve as a foundational resource for researchers and professionals in drug development, highlighting both the knowns and the significant research gaps that warrant future investigation.

## Ethnopharmacological Context of Ophiopogon japonicus

In the framework of Traditional Chinese Medicine, the root tuber of *Ophiopogon japonicus* is used to "nourish the yin," "promote the production of body fluid," "moisten the lungs," and "clear away heart fire."<sup>[1][2]</sup> These principles translate to its application in treating a variety of conditions, including:

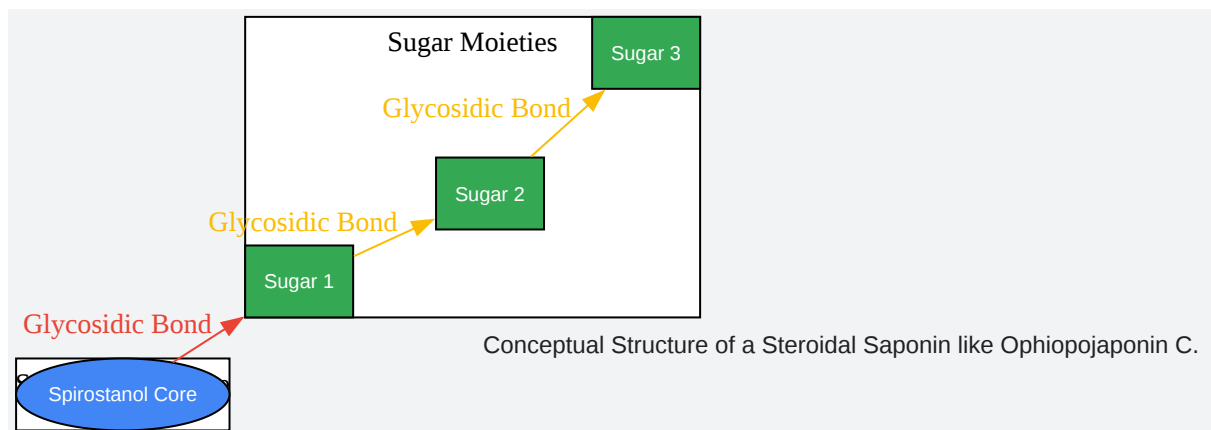
- Respiratory ailments: Such as dry cough and sore throat.<sup>[1][3]</sup>
- Cardiovascular issues: Including the management of heart-related conditions.<sup>[4]</sup>
- Gastrointestinal disorders: To address symptoms like constipation.
- Other conditions: Including insomnia and as a general health tonic.<sup>[3]</sup>

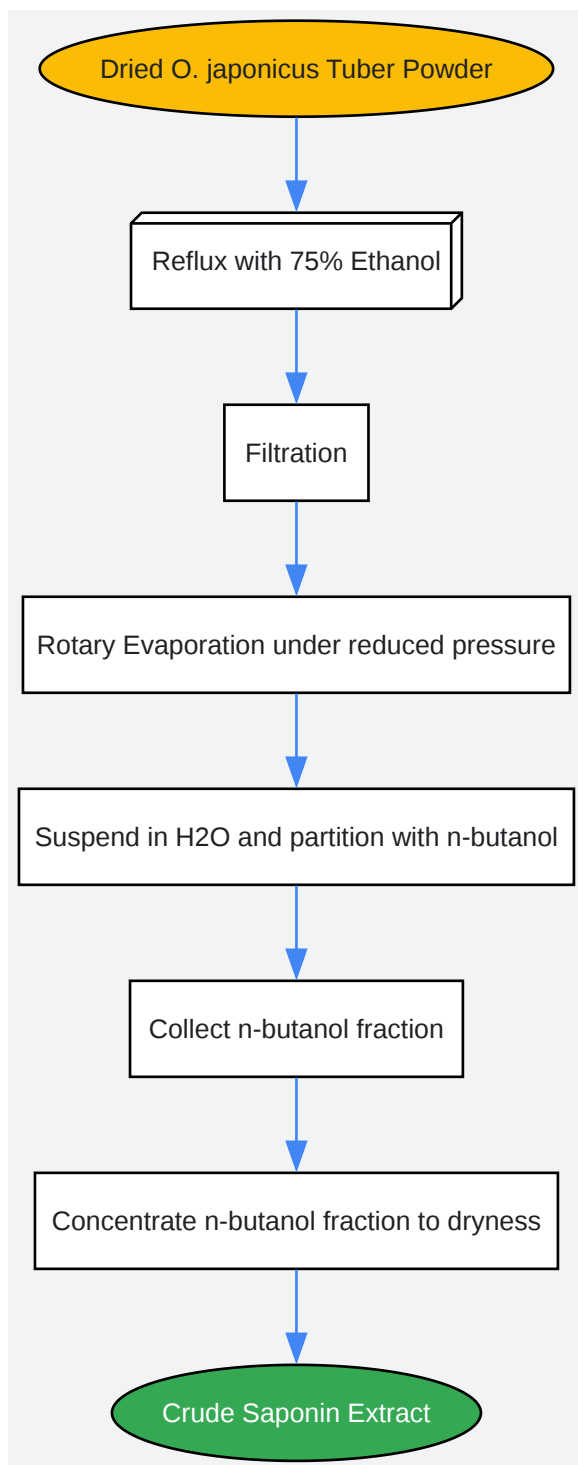
The therapeutic efficacy of *Ophiopogon japonicus* is primarily linked to its complex phytochemical profile, which includes steroidal saponins, homoisoflavonoids, and polysaccharides.<sup>[1][2]</sup> These classes of compounds are known to exhibit a wide spectrum of pharmacological activities, including anti-inflammatory, antioxidant, immunomodulatory, and cardiovascular-protective effects.<sup>[1][2][4]</sup>

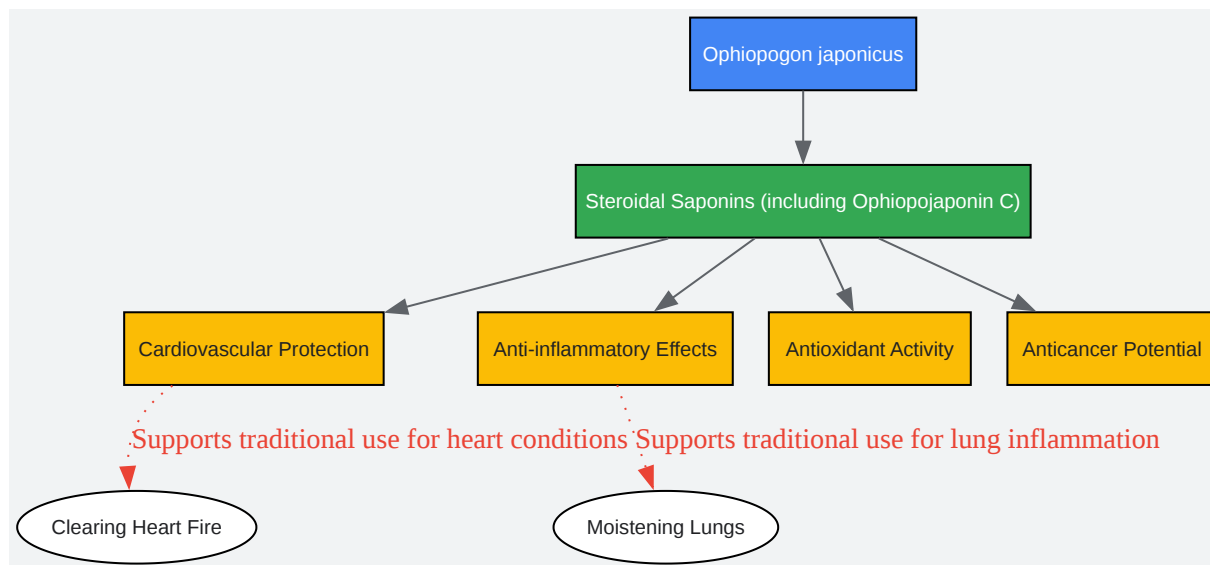
## Ophiopojaponin C: A Profile

**Ophiopojaponin C** is a steroidal saponin identified in *Ophiopogon japonicus*. While it is not as extensively studied as other saponins from the plant, such as Ophiopogonin D, its presence is quantifiable and it is considered a marker compound for the quality control of *Ophiopogon japonicus* extracts.

Chemical Structure:







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